

# In-Depth Technical Guide: Safety and Handling of 2-(Benzyloxy)ethanamine

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## Compound of Interest

Compound Name: 2-(Benzyloxy)ethanamine

Cat. No.: B1268121

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-(Benzyloxy)ethanamine** (CAS No: 38336-04-8). The following sections detail the hazards, protective measures, emergency procedures, and storage requirements necessary for the safe use of this compound in a laboratory and drug development setting.

## Hazard Identification and Classification

**2-(Benzyloxy)ethanamine** is classified as a corrosive substance that poses significant health risks upon exposure.<sup>[1][2][3]</sup> It is crucial for personnel to be fully aware of its hazards before handling.

GHS Classification:

- Skin Corrosion/Irritation: Category 1B. Causes severe skin burns and eye damage.<sup>[1][2]</sup>
- Serious Eye Damage/Eye Irritation: Category 1. Causes serious eye damage.<sup>[1][2]</sup>

Signal Word: Danger<sup>[1][2]</sup>

Hazard Statements:

- H314: Causes severe skin burns and eye damage.<sup>[1][2]</sup>

- H227: Combustible liquid.

## Physicochemical Information

Understanding the physical and chemical properties of **2-(Benzyloxy)ethanamine** is essential for safe handling and storage.

| Property          | Value                               | Source |
|-------------------|-------------------------------------|--------|
| Molecular Formula | C <sub>9</sub> H <sub>13</sub> NO   | [2][4] |
| Molecular Weight  | 151.21 g/mol                        | [2][4] |
| Appearance        | Colorless to pale yellow liquid/oil | [3]    |
| Boiling Point     | 240.6°C at 760 mmHg                 | [5]    |
| Flash Point       | 85 °C (Calculated value)            | [1]    |
| Relative Density  | 1.01                                | [1]    |
| Refractive Index  | 1.52                                | [1]    |

## Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to safe handling procedures and the use of appropriate personal protective equipment are mandatory to prevent exposure.

Handling Procedures:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[2][5]
- Keep away from heat, sparks, open flames, and other ignition sources.[1]

- Take precautionary measures against static discharge.[1]
- Wash hands and face thoroughly after handling.[1][5]

Recommended Personal Protective Equipment (PPE):

| Protection Type        | Specification   | Source |
|------------------------|---|--------|
| Eye/Face Protection    | Tightly fitting safety goggles with side-shields or a face shield. Conforming to EN 166 (EU) or NIOSH (US).             | [6]    |
| Skin Protection        | Chemical-resistant, impervious gloves (e.g., nitrile rubber). Fire/flame resistant and impervious clothing.             | [6]    |
| Respiratory Protection | Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or for emergency situations. | [6]    |

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always seek medical attention following any exposure.

| Exposure Route | First Aid Protocol   | Source    |
|----------------|--|-----------|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.                         | [5][7]    |
| Skin Contact   | Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.                                       | [1][2]    |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. | [1][2][5] |
| Ingestion      | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.                  | [1][2][5] |

## Firefighting and Accidental Release Measures

### Firefighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[2][5][7]
- Specific Hazards: May emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides under fire conditions.[1]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.[5][7]

#### Accidental Release:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 3. Ensure adequate ventilation. Remove all sources of ignition.[5][7]
- Environmental Precautions: Prevent the product from entering drains or waterways.[1]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, diatomite). Collect and place in a suitable, closed container for disposal.[2]

## Storage and Disposal

#### Storage:

- Store in a cool, well-ventilated, and shaded area.[1]
- Keep the container tightly closed.[1]
- Store locked up.[1][5]
- Store under an inert gas as the substance is air-sensitive.[1][8]
- Incompatible with oxidizing agents and acids.[1]

#### Disposal:

- Dispose of contents and container in accordance with all local, state, and federal regulations.[2][5]
- The product should not be allowed to enter the environment, drains, or soil.[4]

## Toxicological Information

While specific quantitative toxicity data such as LD50 or LC50 values for **2-(Benzyloxy)ethanamine** are not readily available in the searched literature, the primary

toxicological concerns are its corrosive effects.

- Acute Toxicity: No specific data is available. However, it is known to be harmful if it comes into contact with skin and is corrosive.
- Skin Corrosion/Irritation: Causes severe skin burns.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Irritation: Causes serious and irreversible eye damage.[\[1\]](#)[\[2\]](#)
- Other Toxicological Information: No information is available regarding carcinogenicity, germ cell mutagenicity, or reproductive toxicity.[\[1\]](#)[\[2\]](#)

## Experimental Protocols for Safety Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are used to assess the safety of chemical substances. For a compound like **2-(Benzyloxy)ethanamine**, the following tests would be relevant.

OECD Test Guideline 431: In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method This test is designed to identify corrosive chemicals without the use of live animals.[\[7\]](#)

- Principle: The test material is applied topically to a three-dimensional reconstructed human epidermis model. Corrosive substances penetrate the stratum corneum and are cytotoxic to the underlying cell layers.[\[5\]](#)[\[9\]](#)
- Methodology:
  - The test substance is applied to the surface of the RhE tissue.
  - After specific exposure times (e.g., 3 minutes and 1 hour), the substance is removed by washing.
  - The viability of the cells is determined using a colorimetric assay, typically the MTT assay. The MTT dye is converted by mitochondrial dehydrogenases of viable cells into a blue formazan salt.[\[5\]](#)[\[9\]](#)
  - The amount of formazan produced is measured spectrophotometrically, and the cell viability is calculated relative to a negative control.

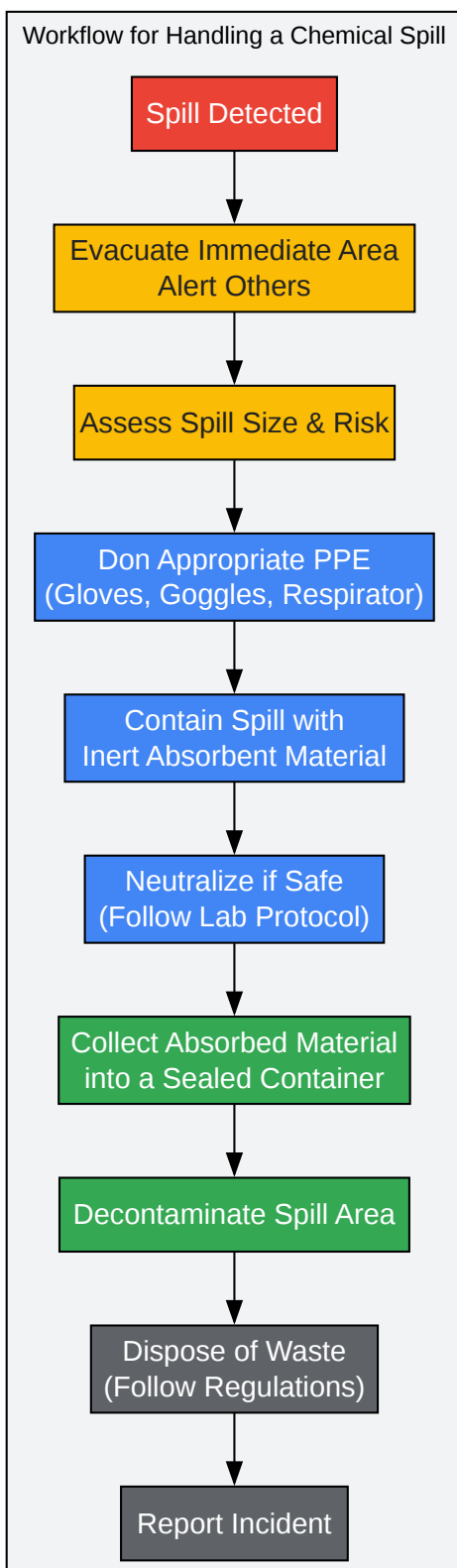
- Classification: A chemical is identified as corrosive if the cell viability falls below certain thresholds after specific exposure times (e.g., below 50% after 3 minutes or below 15% after 60 minutes).[5]

OECD Test Guideline 405: Acute Eye Irritation/Corrosion This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or corrosion.[10]

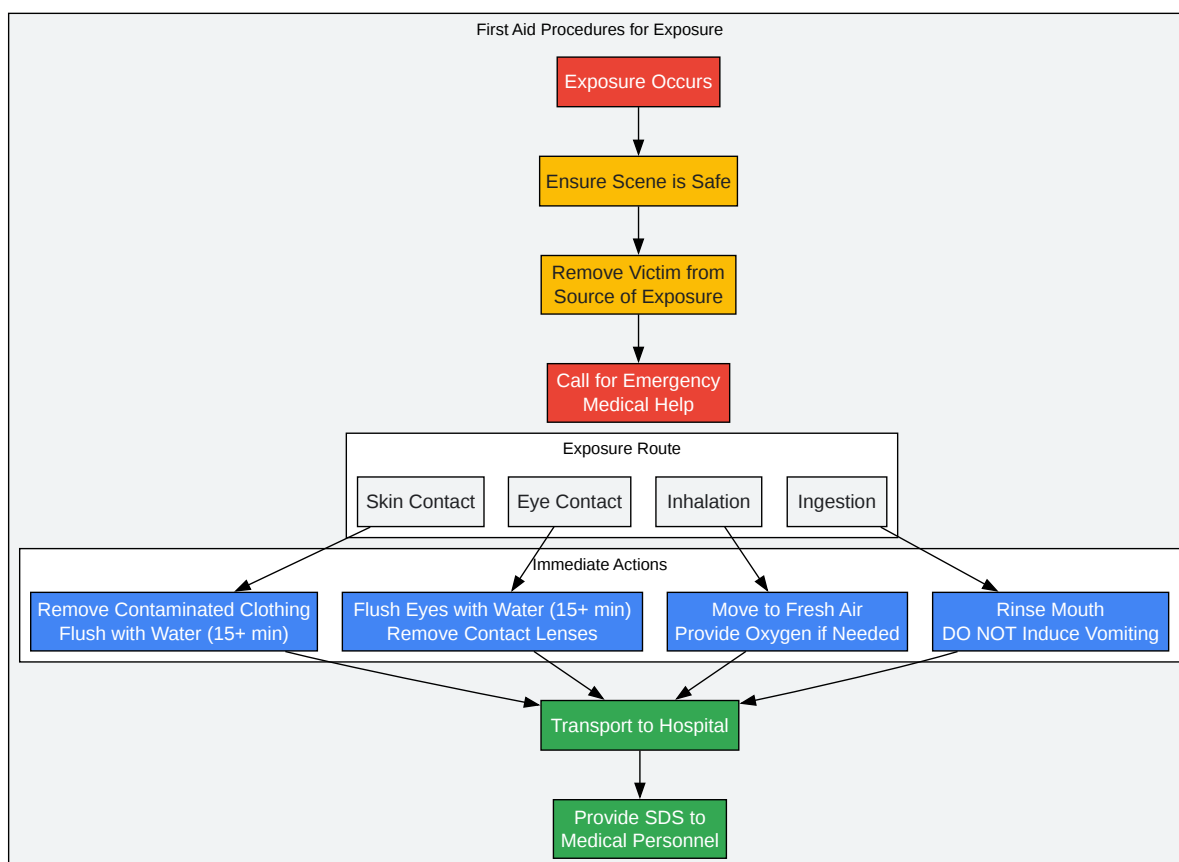
- Principle: The test substance is applied in a single dose to one eye of an experimental animal (traditionally an albino rabbit), with the other eye serving as a control.[10]
- Methodology:
  - A specified amount of the test substance (e.g., 0.1 mL for liquids) is instilled into the conjunctival sac of one eye.[11]
  - The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application. [10]
  - Effects on the cornea, iris, and conjunctiva are scored. The reversibility of any observed lesions is also assessed over a period of up to 21 days.[11]
- Classification: The substance is classified based on the severity and reversibility of the ocular lesions observed. Due to ethical considerations, in vitro methods are now preferred and often required before any in vivo testing is considered.

## Visualized Workflows

The following diagrams illustrate key safety and emergency workflows for handling **2-(Benzyloxy)ethanamine**.







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